

(Rac)-PF-998425: Application Notes for Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: (Rac)-PF-998425

Cat. No.: B1679686

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These application notes provide a comprehensive guide for the preparation and storage of stock solutions of **(Rac)-PF-998425**, a potent and selective nonsteroidal androgen receptor (AR) antagonist. Adherence to these protocols is crucial for ensuring the compound's stability and obtaining reliable and reproducible experimental results.

Compound Information

Parameter	Value	Reference
IUPAC Name	4-((1R,2R)-2-Hydroxycyclohexyl)-2-(trifluoromethyl)benzonitrile	[1]
Molecular Formula	C ₁₄ H ₁₄ F ₃ NO	[2]
Molecular Weight	269.26 g/mol	
CAS Number	1076225-27-8	
Mechanism of Action	Selective non-steroidal androgen receptor (AR) antagonist	[1][2][3]
IC ₅₀ (AR Binding)	26 nM	[1][3]
IC ₅₀ (Cellular Assay)	90 nM	[1][3]

Solubility Data

(Rac)-PF-998425 exhibits varying solubility depending on the solvent system. It is critical to use high-purity, anhydrous solvents, particularly when using dimethyl sulfoxide (DMSO), as its hygroscopic nature can significantly impact solubility.^{[2][3]} If precipitation is observed, gentle heating and/or sonication can be employed to aid dissolution.^{[2][3]}

Solvent/Solvent System	Solubility	Notes
DMSO	≥ 100 mg/mL (371.39 mM)	Use of newly opened DMSO and ultrasonication is recommended. ^[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (9.28 mM)	Results in a clear solution. ^[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (9.28 mM)	Results in a clear solution. ^{[2][3]}
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (9.28 mM)	Results in a clear solution. ^{[2][3]}

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-PF-998425** in DMSO.

Materials:

- **(Rac)-PF-998425** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate: Allow the vial of **(Rac)-PF-998425** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of **(Rac)-PF-998425** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.69 mg of the compound.
- Dissolve: Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM solution, the volume of DMSO can be calculated using the following formula: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})}$
- Mix: Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- Sonicate: If the compound does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes.[3]
- Inspect: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store: Store the aliquots at the recommended temperature (see Section 4).

Storage and Stability

Proper storage of the **(Rac)-PF-998425** stock solution is essential to maintain its integrity and activity over time.

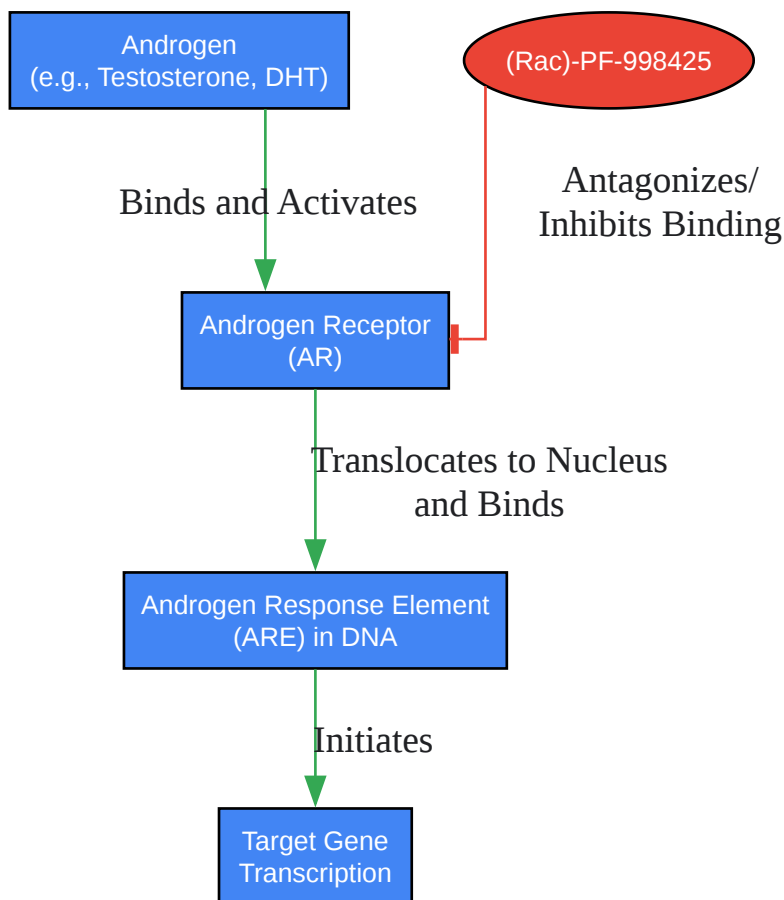
Storage Temperature	Shelf Life	Recommendations
-20°C	1 month	Suitable for short-term storage. [2] [3]
-80°C	6 months	Recommended for long-term storage. [2] [3]

Important Considerations:

- Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.
- Protect the stock solution from light.
- Ensure that storage vials are tightly sealed to prevent solvent evaporation and contamination.

Visualizations

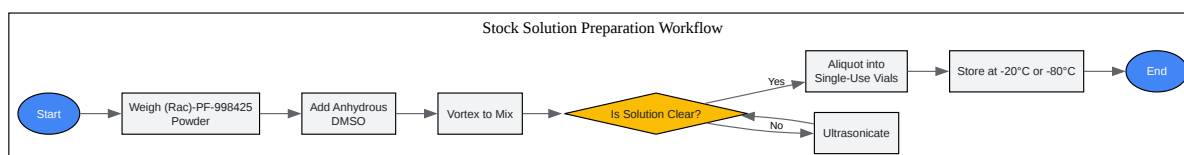
Signaling Pathway



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Caption: Simplified signaling pathway of Androgen Receptor (AR) and the antagonistic action of **(Rac)-PF-998425**.

Experimental Workflow



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Caption: Experimental workflow for the preparation of a **(Rac)-PF-998425** stock solution.

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References

- 1. PF 998425 | CAS 1076225-27-8 | PF998425 | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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